

Synthesis of 1-Hydroxyguanidine Sulfate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 1-Hydroxyguanidine sulfate

Cat. No.: B15565091

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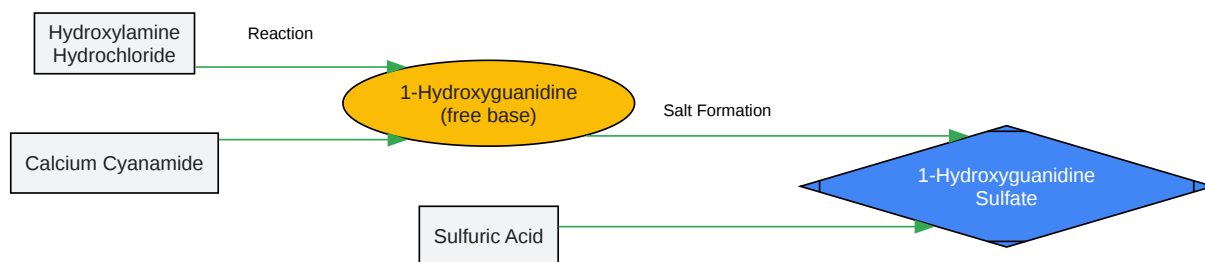
For researchers, scientists, and drug development professionals, this document provides an in-depth guide to the synthesis of **1-Hydroxyguanidine Sulfate**, a compound of interest for its potential therapeutic applications. This guide outlines the prevailing synthesis methodology, experimental protocols, and relevant chemical data, offering a comprehensive resource for laboratory preparation of this compound for research purposes.

Introduction

1-Hydroxyguanidine and its salts, including the sulfate form, have garnered attention in the scientific community for their biological activities. Notably, 1-Hydroxyguanidine has been investigated for its potential as an antitumor and antiviral agent.^{[1][2]} The synthesis of high-purity **1-Hydroxyguanidine sulfate** is therefore a critical step for researchers investigating its mechanism of action and potential therapeutic applications. This guide focuses on a common and accessible synthetic route from readily available starting materials.

Synthetic Pathway

The most frequently cited method for the synthesis of 1-Hydroxyguanidine involves the reaction of a hydroxylamine salt with a cyanamide source. A common approach utilizes the reaction of hydroxylamine hydrochloride with calcium cyanamide, followed by conversion to the sulfate salt.



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Caption: Reaction scheme for the synthesis of **1-Hydroxyguanidine Sulfate**.

Experimental Protocol

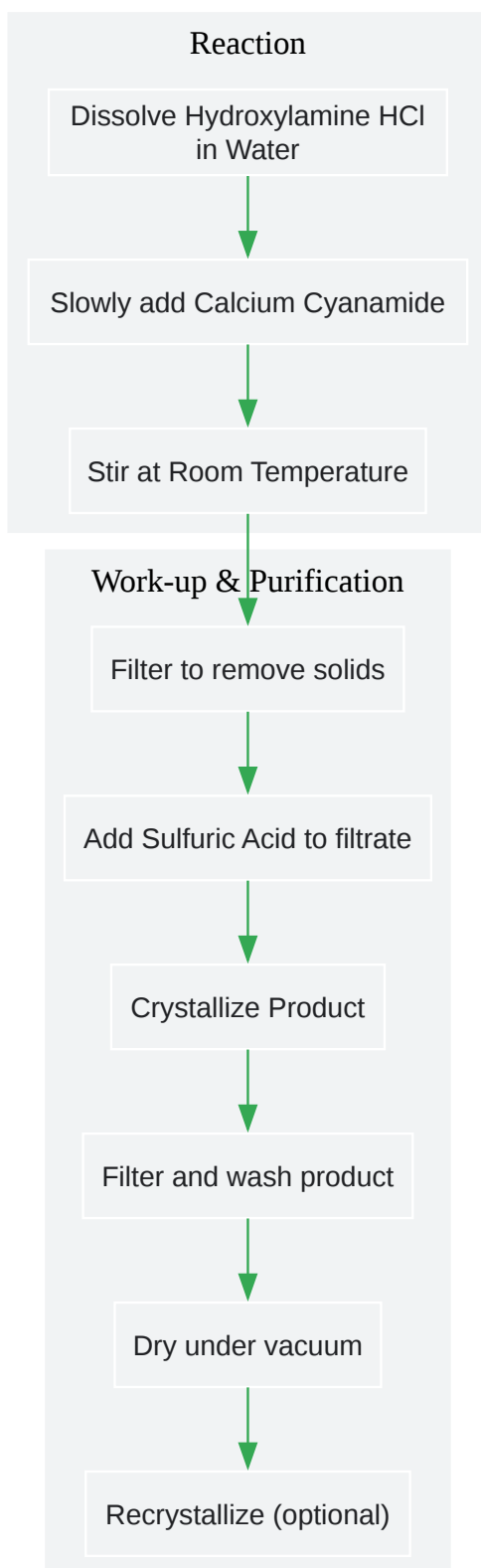
This section details a laboratory-scale procedure for the synthesis of **1-Hydroxyguanidine sulfate**.

3.1. Materials and Reagents

Reagent	Formula	Molar Mass (g/mol)	Purity
Hydroxylamine Hydrochloride	$\text{NH}_2\text{OH}\cdot\text{HCl}$	69.49	$\geq 98\%$
Calcium Cyanamide	CaCN_2	80.10	Technical
Sulfuric Acid (concentrated)	H_2SO_4	98.08	95-98%
Deionized Water	H_2O	18.02	-
Ethanol	$\text{C}_2\text{H}_5\text{OH}$	46.07	95%
Activated Carbon	C	12.01	-

3.2. Procedure

- **Preparation of Hydroxylamine Solution:** In a three-necked round-bottom flask equipped with a mechanical stirrer and a thermometer, dissolve hydroxylamine hydrochloride in deionized water.
- **Reaction with Calcium Cyanamide:** To the stirred hydroxylamine solution, slowly add powdered calcium cyanamide in portions. The reaction is exothermic, and the temperature should be maintained below a designated point by external cooling (e.g., an ice bath).
- **Reaction Monitoring and Work-up:** After the addition is complete, continue stirring the reaction mixture at room temperature for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC). Upon completion, filter the reaction mixture to remove insoluble byproducts (primarily calcium salts).
- **Conversion to Sulfate Salt:** Cool the filtrate in an ice bath and slowly add concentrated sulfuric acid dropwise with continuous stirring until the solution reaches a specific acidic pH.
- **Crystallization and Purification:** The crude **1-Hydroxyguanidine sulfate** will precipitate from the solution. The precipitate is then collected by filtration, washed with cold ethanol, and dried under vacuum. For further purification, the crude product can be recrystallized from a suitable solvent system, such as aqueous ethanol. Decolorization with activated carbon may be employed if colored impurities are present.



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Caption: General experimental workflow for the synthesis of **1-Hydroxyguanidine Sulfate**.

Characterization and Data

The synthesized **1-Hydroxyguanidine sulfate** should be characterized to confirm its identity and purity.

4.1. Physical and Chemical Properties

Property	Value
Molecular Formula	$(\text{CH}_5\text{N}_3\text{O})_2 \cdot \text{H}_2\text{SO}_4$
Molecular Weight	248.23 g/mol
Appearance	White crystalline solid
CAS Number	6345-29-5

Data sourced from PubChem CID 80667.[3]

4.2. Spectroscopic Data

While specific spectra are dependent on the instrumentation and conditions used, typical characterization would involve:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR spectroscopy to confirm the chemical structure.
- Infrared (IR) Spectroscopy: To identify characteristic functional groups such as N-H, O-H, C=N, and SO_4^{2-} vibrations.
- Mass Spectrometry (MS): To determine the molecular weight of the 1-hydroxyguanidinium cation.

Safety Considerations

- Hydroxylamine and its salts are potentially explosive and should be handled with care. Avoid heating dry hydroxylamine salts.
- Calcium cyanamide is an irritant. Avoid inhalation of dust and contact with skin and eyes.

- Concentrated sulfuric acid is highly corrosive. Handle with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- All manipulations should be performed in a well-ventilated fume hood.

Conclusion

The synthesis of **1-Hydroxyguanidine sulfate** via the reaction of hydroxylamine hydrochloride and calcium cyanamide is a feasible method for laboratory-scale production for research purposes. Careful control of reaction conditions and adherence to safety protocols are essential for a successful and safe synthesis. The resulting compound can then be utilized in further studies to explore its biological activities and potential as a therapeutic agent.

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References

- 1. 1-Hydroxyguanidine (sulfate) | Deton Corp [detoncorp.com]
- 2. amsbio.com [amsbio.com]
- 3. Guanidine, N-hydroxy-, sulfate (2:1) | C₂H₁₂N₆O₆S | CID 80667 - PubChem [pubchem.ncbi.nlm.nih.gov]
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